

Cresol Red: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cresol red

Cat. No.: B154985

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An In-depth Examination of the Chemical Structure, Properties, and Applications of o-Cresolsulfonephthalein

Introduction

Cresol Red (o-cresolsulfonephthalein) is a triarylmethane dye widely utilized in scientific research and various industrial applications.[1] Its primary function is as a pH indicator, notable for its two distinct color transition ranges.[2] This technical guide provides a detailed overview of **Cresol Red**'s chemical structure, physicochemical properties, and practical applications, with a focus on protocols relevant to researchers, scientists, and drug development professionals.

Chemical Structure and CAS Number

Cresol Red, systematically named 3,3-bis(4-hydroxy-3-methylphenyl)-2,1 λ^6 -benzoxathiole-1,1(3H)-dione, possesses a molecular formula of $C_{21}H_{18}O_5S$. Its structure is characterized by a sulfonphthalein backbone with cresol derivatives.

CAS Number: 1733-12-6

The chemical structure of **Cresol Red** is fundamental to its function as a pH indicator. The molecule can exist in different resonant structures depending on the proton concentration of the solution, leading to observable color changes.

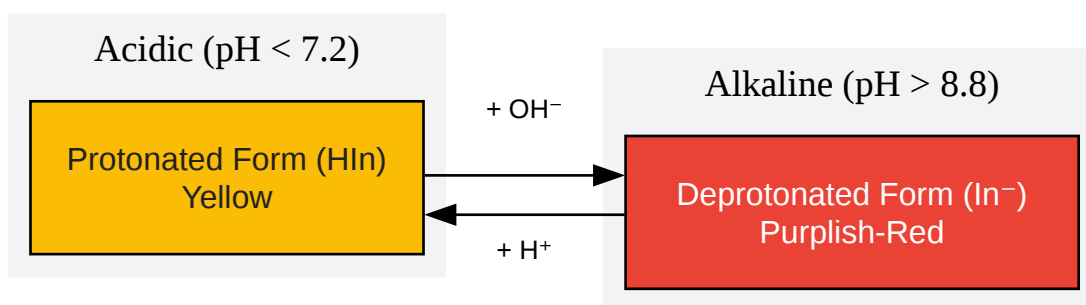
Physicochemical Properties

The utility of **Cresol Red** as a pH indicator is defined by its specific physicochemical properties. These quantitative parameters are crucial for accurate and reliable experimental work.

Property	Value	Conditions
Molecular Weight	382.43 g/mol	
pKa ₁	~1.0	25°C
pKa ₂	8.123 ± 0.004	25°C
pH Transition Range 1	pH 0.2 (Red) to pH 1.8 (Yellow)	
pH Transition Range 2	pH 7.2 (Yellow) to pH 8.8 (Purplish-Red) ^[2]	
λ _{max} (Acidic form, H ₂ l)	~518 nm	pH < 1.8
λ _{max} (Intermediate form, Hl ⁻)	432-436 nm ^[3]	pH 4.5 - 6.8
λ _{max} (Basic form, l ²⁻)	571-574 nm ^[3]	pH > 8.8
Isosbestic Point	~480 nm	
Solubility	Sparingly soluble in water; Soluble in ethanol and dilute alkalis.	

pH Indicator Mechanism

Cresol Red's function as a pH indicator is based on its ability to exist in different colored forms in response to changes in pH. The molecule undergoes protonation and deprotonation, which alters its electronic conjugation and, consequently, its absorption spectrum in the visible range.



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Figure 1. Cresol Red pH indicator transition.

Experimental Protocols

Preparation of Cresol Red Indicator Solution (0.1% w/v)

This protocol details the preparation of a standard **Cresol Red** indicator solution for general laboratory use.

Materials:

- **Cresol Red** powder (0.1 g)
- 0.1 M Sodium Hydroxide (NaOH) solution (2.65 mL)
- 95% Ethanol (20 mL)
- Distilled or deionized water
- 100 mL volumetric flask

Procedure:

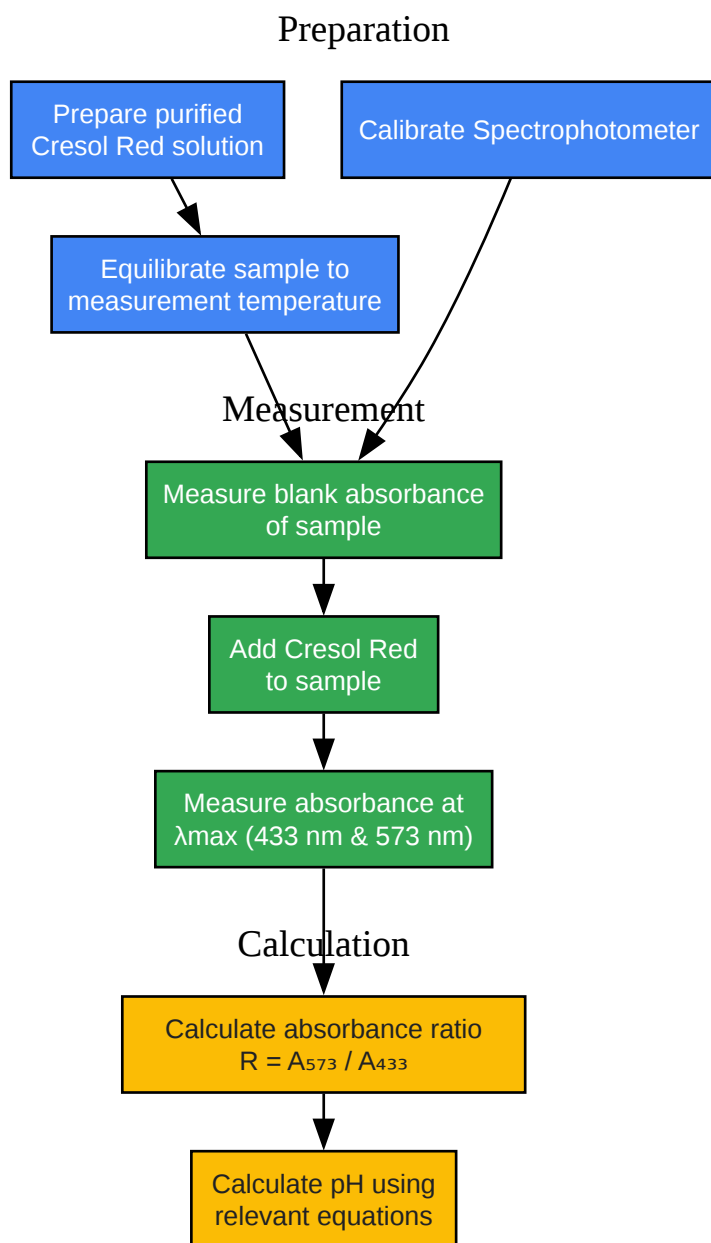
- Accurately weigh 0.1 g of **Cresol Red** powder.
- In a 100 mL volumetric flask, combine the **Cresol Red** powder with 2.65 mL of 0.1 M NaOH solution and 20 mL of 95% ethanol.^[4]

- Gently warm and swirl the mixture until the **Cresol Red** has completely dissolved.
- Once dissolved, dilute the solution to the 100 mL mark with distilled water.[4]
- Mix the solution thoroughly by inverting the flask several times.
- Store the prepared indicator solution in a well-sealed container, protected from light.

Spectrophotometric pH Measurement

This protocol outlines the use of **Cresol Red** for the precise determination of pH using a spectrophotometer, a common technique in fields like oceanography. For highly accurate measurements, purification of the **Cresol Red** dye is recommended to remove impurities that can affect absorbance readings.[5][6]

Workflow:



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References

- 1. Cresol Red: A Comprehensive Guide For Chemical Importers, Reagent Manufacturers, And Paint Industries | OCTAGONCHEM [octagonchem.com]
- 2. nbinno.com [nbinno.com]
- 3. cresol red ph [cresol_red_ph.moneidechem.com]
- 4. goldbio.com [goldbio.com]
- 5. news-oceanacidification-icc.org [news-oceanacidification-icc.org]
- 6. digitalcommons.usf.edu [digitalcommons.usf.edu]
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